

4-Chloro-6-isopropyl-2-methylquinoline as a pharmaceutical intermediate

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Compound of Interest

Compound Name: 4-Chloro-6-isopropyl-2-methylquinoline

CAS No.: 1156277-03-0

Cat. No.: B2944340

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Technical Guide: **4-Chloro-6-isopropyl-2-methylquinoline** as a Pharmaceutical Intermediate

Part 1: Executive Summary

4-Chloro-6-isopropyl-2-methylquinoline (CAS: 1156277-03-0) is a specialized heterocyclic scaffold utilized in the synthesis of small-molecule therapeutics and advanced agrochemicals. [1] Distinguished by its 6-isopropyl substitution, this intermediate offers a critical balance of lipophilicity and steric bulk, making it a preferred building block for modulating the pharmacokinetic profiles of kinase inhibitors (e.g., c-Met, VEGFR) and quinoline-based antimalarials.

This guide provides a rigorous technical breakdown of its synthesis via the Conrad-Limpach pathway, its utility in divergent library synthesis, and the critical quality control parameters required for GMP-compliant environments.

Part 2: Chemical Profile & Specifications

Property	Specification
Chemical Name	4-Chloro-6-isopropyl-2-methylquinoline
CAS Number	1156277-03-0
Molecular Formula	C ₁₃ H ₁₄ ClN
Molecular Weight	219.71 g/mol
Appearance	Off-white to pale yellow crystalline solid
Melting Point	94–98 °C (Lit.)
Solubility	Soluble in DCM, Chloroform, DMSO; Insoluble in Water
Key Functionality	C4-Chloro (Electrophilic center for coupling), C6-Isopropyl (Lipophilic anchor)

Part 3: Synthetic Methodology (Conrad-Limpach Route)

The industrial preparation of **4-Chloro-6-isopropyl-2-methylquinoline** follows a three-stage protocol. This route is preferred over the Knorr synthesis for 2-methyl substituted quinolines as it avoids the formation of regioisomeric mixtures.

Stage 1: Condensation (Enamine Formation)

Reaction: 4-Isopropylaniline + Ethyl Acetoacetate → Ethyl 3-((4-isopropylphenyl)amino)but-2-enoate

- Rationale: A Dean-Stark trap is essential here. The reaction equilibrium is driven forward by the azeotropic removal of water. Failure to remove water results in low conversion and difficult purification.
- Protocol:
 - Charge a reactor with 4-isopropylaniline (1.0 eq), ethyl acetoacetate (1.1 eq), and Toluene (10 vol).

- Add catalytic p-toluenesulfonic acid (0.01 eq).
- Reflux with a Dean-Stark trap until theoretical water recovery is achieved (approx. 4–6 hours).
- Concentrate in vacuo to yield the crude enamine oil. Note: Do not purify; use directly in Stage 2.

Stage 2: Thermal Cyclization

Reaction: Enamine → 6-Isopropyl-2-methylquinolin-4-ol (4-Hydroxy intermediate)

- Rationale: This step requires temperatures $>250^{\circ}\text{C}$ to overcome the activation energy for aromatic nucleophilic substitution. Dowtherm A (biphenyl/diphenyl ether eutectic) is the standard heat transfer medium.
- Protocol:
 - Pre-heat Dowtherm A (5 vol) to 255°C (rolling boil).
 - Add the crude enamine dropwise to the boiling solvent. Critical: Addition must be slow enough to maintain the temperature above 245°C . Drops in temperature lead to polymerization side-products.
 - Hold at reflux for 30–60 minutes.
 - Cool to ambient temperature. The 4-hydroxy intermediate will precipitate.
 - Filter and wash with hexanes to remove Dowtherm A.

Stage 3: Chlorination (Aromatization)

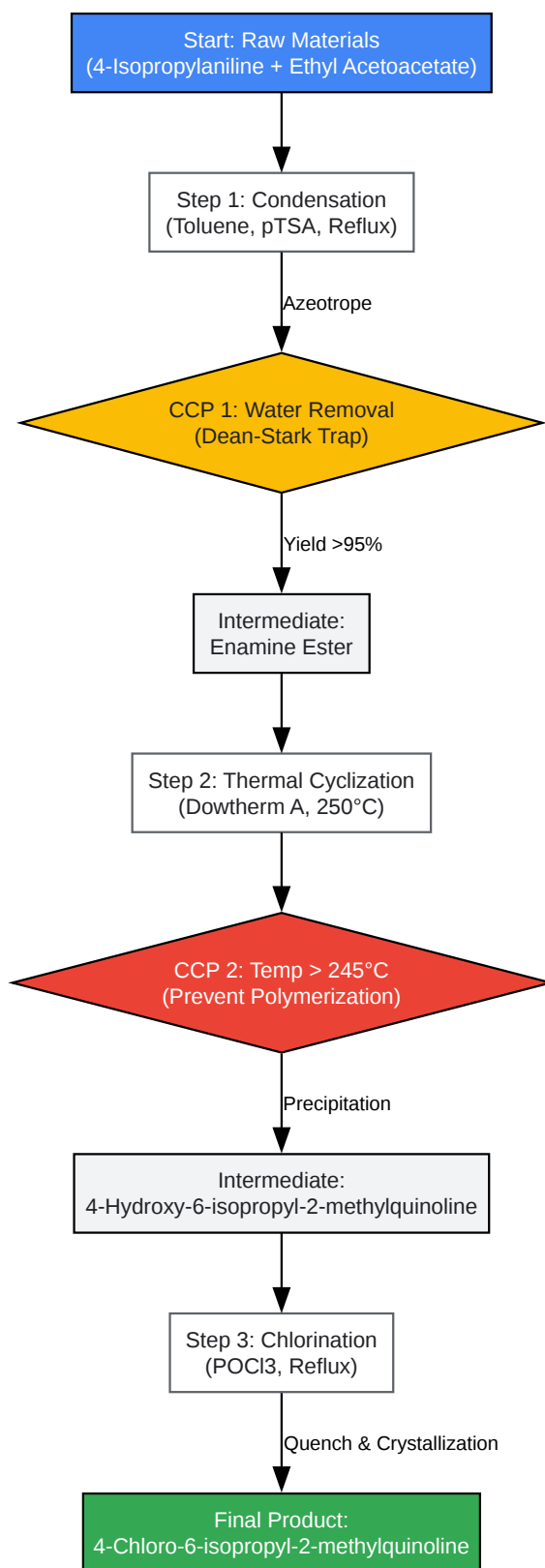
Reaction: 4-Hydroxy Intermediate + POCl_3 → **4-Chloro-6-isopropyl-2-methylquinoline**

- Rationale: Phosphorus oxychloride (POCl_3) acts as both solvent and halogenating agent. It converts the tautomeric amide/enol to the chloro-heterocycle.
- Protocol:

- Suspend the dried 4-hydroxy intermediate in POCl_3 (3 vol).
- Heat to reflux (105°C). The suspension will clear as the reaction proceeds.
- Monitor by HPLC. Reaction is typically complete in 2–3 hours.
- Quenching (Hazard): Pour the reaction mixture slowly onto crushed ice/ammonia water. Maintain pH >8 to prevent hydrolysis of the product back to the starting material.
- Extract with Dichloromethane (DCM), dry over MgSO_4 , and recrystallize from Ethanol/Water.

Part 4: Process Visualization

The following diagram illustrates the synthetic flow and the critical control points (CCPs) for the process.



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Caption: Figure 1. Critical process flow for the Conrad-Limpach synthesis of the target quinoline.

Part 5: Pharmaceutical Utility & Divergent Synthesis

The 4-chloro substituent is a highly reactive "handle" for palladium-catalyzed cross-coupling reactions, allowing researchers to rapidly generate libraries of bioactive compounds.

Suzuki-Miyaura Coupling (Biaryl Synthesis)

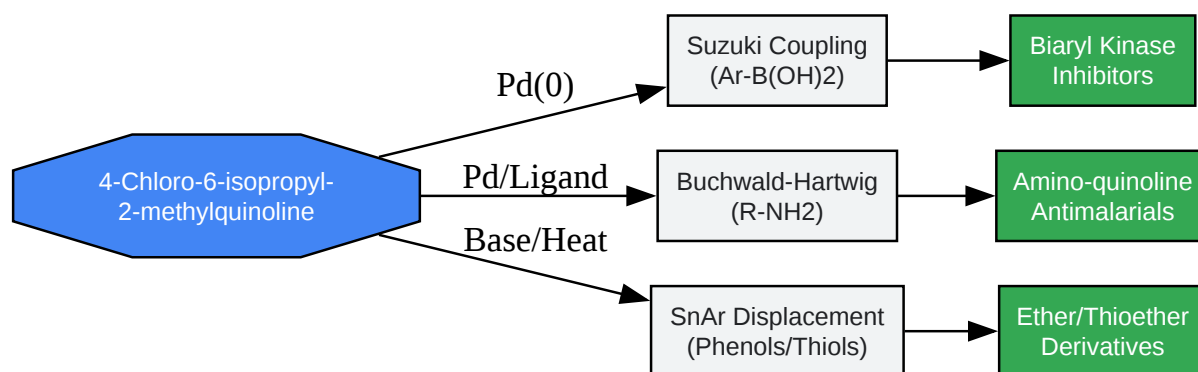
The 4-chloro group couples efficiently with aryl boronic acids.

- Application: Synthesis of biaryl kinase inhibitors where the quinoline ring mimics the adenine pocket of ATP.
- Conditions: $\text{Pd}(\text{PPh}_3)_4$, Na_2CO_3 , DME/Water, 80°C .

Buchwald-Hartwig Amination (C-N Bond Formation)

Displacement of the chloride with amines creates amino-quinoline derivatives, a scaffold common in antimalarial drugs (e.g., Chloroquine analogs).

- Application: Introduction of solubilizing side chains (e.g., piperazines, pyrrolidines).
- Conditions: $\text{Pd}_2(\text{dba})_3$, BINAP, NaOtBu , Toluene, 100°C .



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Caption: Figure 2. Divergent synthesis pathways utilizing the reactive C4-chlorine handle.

Part 6: Quality Control & Analytics

To ensure suitability for pharmaceutical use, the following analytical method is recommended.

HPLC Method Parameters:

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse, 150 x 4.6 mm, 5 μ m).
- Mobile Phase A: Water + 0.1% Trifluoroacetic acid (TFA).
- Mobile Phase B: Acetonitrile (ACN).
- Gradient: 40% B to 90% B over 15 minutes.
- Detection: UV @ 254 nm.
- Retention Time: Expect elution ~8–10 min due to the lipophilic isopropyl group.
- Acceptance Criteria: Purity > 98.0% (Area %); Single largest impurity < 0.5%.

Part 7: Safety & Handling

- POCl₃ Hazards: Highly corrosive and reacts violently with water. All quenching steps must be performed at <10°C with slow addition.
- Skin Sensitization: Quinoline derivatives can be skin sensitizers. Double-gloving (Nitrile) is recommended.
- Storage: Store in a cool, dry place under inert atmosphere (Argon/Nitrogen). The C4-chlorine bond is stable, but the compound can discolor upon prolonged exposure to light.

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